

Handling and safety precautions for O-Phenylhydroxylamine hydrochloride

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Compound of Interest

Compound Name: *O-Phenylhydroxylamine
hydrochloride*

Cat. No.: *B1366627*

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Technical Support Center: O-Phenylhydroxylamine Hydrochloride

Welcome to the technical support guide for **O-Phenylhydroxylamine hydrochloride** (CAS No. 6092-80-4). This document is intended for researchers, scientists, and professionals in drug development. It provides in-depth guidance on safe handling, storage, and troubleshooting for experiments involving this compound. The information herein is synthesized from authoritative safety data sheets and established laboratory protocols to ensure scientific integrity and promote a culture of safety.

Section 1: Core Safety and Hazard Overview

O-Phenylhydroxylamine hydrochloride is a chemical that requires careful handling due to its toxicological profile.^{[1][2]} Understanding its hazards is the first step in ensuring laboratory safety.

1.1 Hazard Identification and Classification

This compound is classified as acutely toxic if swallowed and causes skin and serious eye irritation.^{[1][2][3]} It may also cause respiratory irritation.^[1]

Hazard Classification	GHS Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3	Danger	H301: Toxic if swallowed[4][5]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[1][6]
Serious Eye Damage/Irritation	Category 2	Warning	H319: Causes serious eye irritation[1][6]
Specific target organ toxicity — single exposure	Category 3	Warning	H335: May cause respiratory irritation[1][6]

1.2 Physicochemical Properties

A foundational understanding of the compound's properties is crucial for predicting its behavior under various experimental conditions.

Property	Value
Molecular Formula	C ₆ H ₈ ClNO[7]
Molecular Weight	145.59 g/mol [1][7]
Appearance	White to yellow powder[8]
Melting Point	~132 °C (decomposes)[7][8][9]
Stability	Stable under recommended storage conditions, but is hygroscopic.[1]

Section 2: Handling and Experimental Protocols

Adherence to strict protocols is non-negotiable when working with **O-Phenylhydroxylamine hydrochloride**. The causality behind these steps is rooted in mitigating exposure risks and maintaining the compound's integrity.

2.1 Personal Protective Equipment (PPE)

The selection of appropriate PPE is your primary defense against exposure.

- **Eye Protection:** Chemical safety goggles are mandatory. In situations with a higher risk of splashing, a face shield should also be worn.
- **Hand Protection:** Use chemically resistant gloves, such as nitrile or neoprene. Always inspect gloves for any signs of degradation or puncture before use and dispose of them properly after handling the compound.
- **Body Protection:** A lab coat is required. For larger quantities or when there's a significant risk of spillage, a chemical-resistant apron is recommended.
- **Respiratory Protection:** Work should be conducted in a certified chemical fume hood to avoid inhalation of dust.^[1] If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates is necessary.

2.2 Step-by-Step Weighing and Solution Preparation Protocol

This protocol is designed to minimize dust generation and prevent contamination.

- **Preparation:** Designate a specific area within the chemical fume hood for weighing. Ensure the analytical balance is clean and certified.
- **Tare the Weighing Vessel:** Place a clean, dry weighing boat or paper on the balance and tare it.
- **Dispensing the Compound:** Slowly and carefully dispense the **O-Phenylhydroxylamine hydrochloride** powder onto the weighing vessel. Avoid any sudden movements that could create dust. Use a spatula dedicated to this chemical.
- **Dissolution:** If preparing a solution, add the solvent to your reaction vessel first. Then, carefully transfer the weighed powder into the solvent. This prevents the powder from becoming airborne. Use a magnetic stirrer set to a low speed to aid dissolution without splashing.

- **Cleaning:** Immediately after use, decontaminate the spatula and weighing area. Dispose of any contaminated materials, such as weighing paper and gloves, in a designated hazardous waste container.

Section 3: Troubleshooting and FAQs

This section addresses common issues encountered during experimentation, providing logical solutions grounded in the compound's chemical nature.

Q1: My compound has turned brown. Is it still usable?

A1: **O-Phenylhydroxylamine hydrochloride** can degrade over time, especially if exposed to air, light, or moisture.^[1] A color change from white/yellow to brown often indicates oxidation or decomposition. While slight discoloration might not significantly impact some robust reactions, it is a sign of impurity. For sensitive applications, such as in drug development or quantitative analysis, using a fresh, properly stored batch is strongly recommended to ensure the reliability and reproducibility of your results.

Q2: I'm observing poor solubility of the compound in my chosen solvent.

A2: First, verify the recommended solvents for **O-Phenylhydroxylamine hydrochloride**. While solubility data can be limited, its hydrochloride salt form suggests better solubility in polar protic solvents. If you are still facing issues:

- **Gently Warm the Solution:** A slight increase in temperature can enhance solubility. However, be cautious as the compound is unstable to heating and can decompose.^[10]
- **Sonication:** Using an ultrasonic bath can help break down agglomerates and improve dissolution.
- **pH Adjustment:** The solubility of amine salts can be pH-dependent. A slight adjustment of the pH might improve solubility, but this must be compatible with your experimental conditions.

Q3: My reaction is not proceeding as expected. Could the **O-Phenylhydroxylamine hydrochloride** be the issue?

A3: If you suspect the reagent is the problem, consider the following:

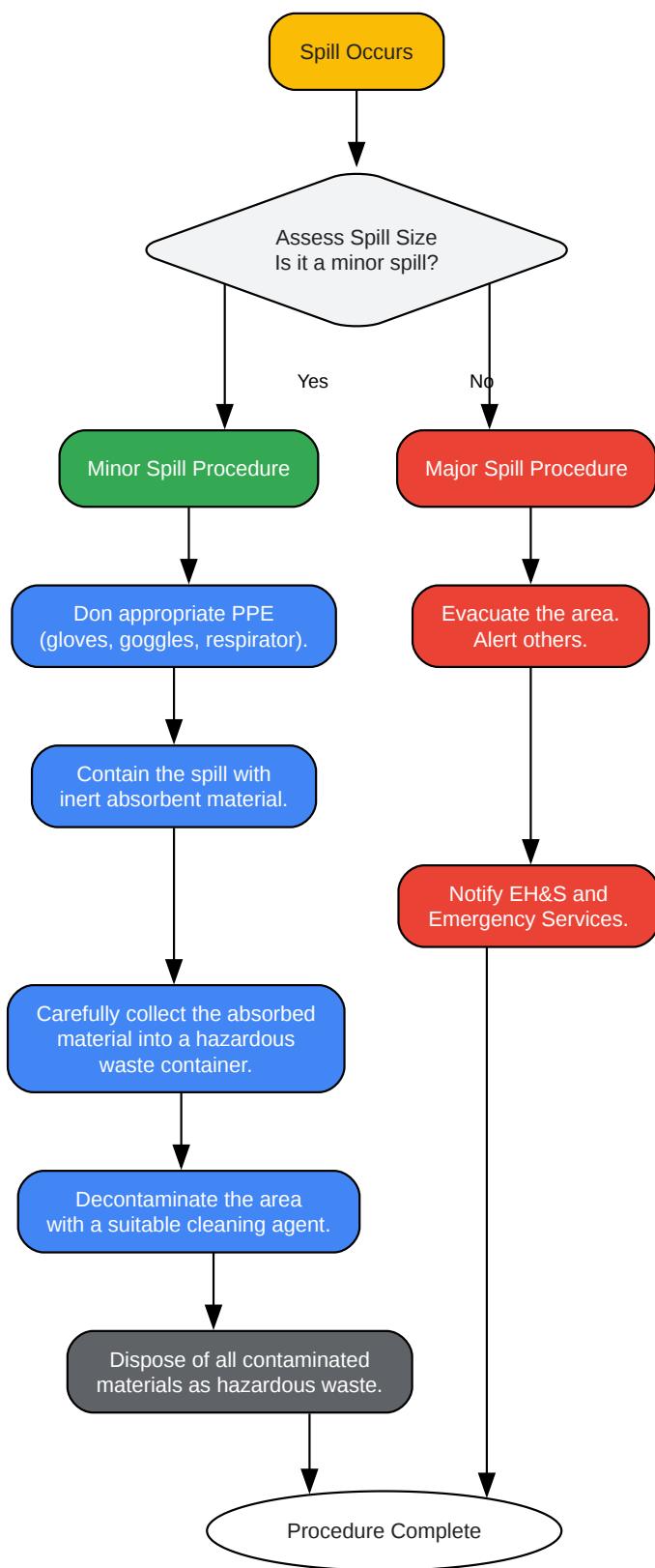
- **Purity Check:** As mentioned, degradation is a possibility. If you have access to analytical techniques like NMR or HPLC, you can check the purity of your starting material.
- **Incompatibility:** **O-Phenylhydroxylamine hydrochloride** is incompatible with strong oxidizing agents, strong acids, and strong bases.^[1] Ensure that other reagents in your reaction mixture do not fall into these categories, as this could lead to decomposition of the starting material or unwanted side reactions.
- **Reaction Conditions:** This compound can be sensitive. For instance, in the presence of strong acids, it can undergo rearrangement.^[10] Review your reaction setup to ensure it is appropriate for this class of compound.

Section 4: Emergency Response and Spill Management

Preparedness is key to handling any unforeseen incidents safely.

4.1 Spill Response Workflow

The following diagram outlines the decision-making process for handling a spill.



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Caption: Decision workflow for **O-Phenylhydroxylamine hydrochloride** spills.

4.2 First Aid Measures

Immediate and appropriate first aid is critical in case of exposure.[1][4]

- Ingestion: If swallowed, rinse the mouth with water. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[4]
- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. Seek immediate medical attention.[1][4]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes.[1][4] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention immediately.[1][4]

Section 5: Storage and Disposal

Proper storage is essential for maintaining the compound's stability and preventing accidents.

5.1 Storage Conditions

- Store in a tightly closed container in a dry and well-ventilated place.[1]
- The recommended storage temperature is 2-8°C.[8][9]
- Keep the container in a locked storage area accessible only to authorized personnel.[1][4]
- Due to its hygroscopic nature, protect it from moisture.[1]

5.2 Disposal

- Dispose of **O-Phenylhydroxylamine hydrochloride** and its containers in accordance with local, state, and federal regulations.[1]
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.

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